

Solubility of Decyl Aldehyde-d2 in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: Decyl aldehyde-d2

Cat. No.: B12371972

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Abstract

This technical guide provides a comprehensive overview of the solubility characteristics of **Decyl aldehyde-d2** (a deuterated form of decanal) in various organic solvents. Due to the limited availability of specific quantitative solubility data for **Decyl aldehyde-d2** in the public domain, this document synthesizes qualitative solubility information for its non-deuterated analog, decanal. The solubility of deuterated compounds is generally expected to be very similar to their non-deuterated counterparts. This guide presents the fundamental principles governing the solubility of long-chain aldehydes, a summary of expected solubility in common organic solvents, and a detailed, generalized experimental protocol for determining liquid-in-liquid solubility.

Core Concepts in Solubility

The solubility of a substance is primarily governed by the principle of "like dissolves like." This means that polar solutes tend to dissolve in polar solvents, while non-polar solutes are more soluble in non-polar solvents. Decyl aldehyde, and by extension **Decyl aldehyde-d2**, possesses a long, non-polar ten-carbon alkyl chain and a polar aldehyde functional group. The long hydrocarbon chain is the dominant feature of the molecule, rendering it largely non-polar. [1] This amphiphilic nature dictates its solubility profile in various organic solvents. While the aldehyde group can participate in some polar interactions, the significant non-polar character of the carbon chain is the primary driver of its solubility behavior.[1]

Qualitative Solubility Data of Decanal

Based on available data for decanal, a clear pattern of solubility in organic solvents emerges. It is generally expected that **Decyl aldehyde-d2** will exhibit a similar solubility profile. Decanal is practically insoluble in water due to its hydrophobic nature but dissolves readily in non-polar organic solvents.^{[1][2]}

Solvent Category	Solvent Example	Expected Solubility of Decanal	Reference
Non-Polar Solvents	Hexane, Ether	Soluble/Miscible	[1]
Slightly Polar Solvents	Chloroform	Sparingly Soluble	
Polar Aprotic Solvents	Acetonitrile	Slightly Soluble	
Polar Protic Solvents	Methanol, Ethanol	Slightly Soluble, Soluble in 80% Ethanol	
Aqueous Solvents	Water	Insoluble	

Experimental Protocol for Solubility Determination

For precise quantitative solubility measurements of **Decyl aldehyde-d2**, the following gravimetric method provides a robust framework.

Objective: To determine the solubility of a liquid solute (**Decyl aldehyde-d2**) in a liquid organic solvent at a specific temperature.

Materials:

- **Decyl aldehyde-d2**
- Selected organic solvent(s)
- Thermostatically controlled water bath or incubator
- Calibrated analytical balance

- Glass vials with airtight seals
- Volumetric flasks and pipettes
- Evaporating dish
- Drying oven

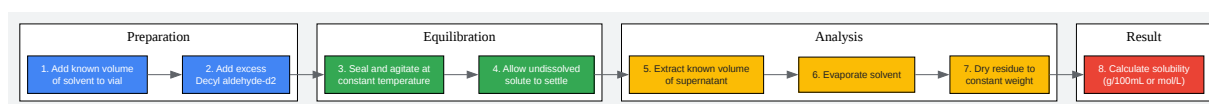
Procedure:

- **Solvent Preparation:** Add a precise, known volume of the selected organic solvent to a series of glass vials.
- **Solute Addition:** Add an excess amount of **Decyl aldehyde-d2** to each vial to ensure that a saturated solution is formed.
- **Equilibration:** Seal the vials tightly and place them in a thermostatically controlled environment set to the desired experimental temperature. The vials should be agitated or stirred continuously for a predetermined period (e.g., 24-48 hours) to ensure that equilibrium is reached.
- **Phase Separation:** After equilibration, allow the vials to stand undisturbed at the constant temperature until the undissolved **Decyl aldehyde-d2** has completely settled, leaving a clear supernatant of the saturated solution.
- **Sample Extraction:** Carefully extract a precise volume of the clear supernatant using a calibrated pipette, ensuring that no undissolved solute is transferred.
- **Solvent Evaporation:** Transfer the extracted aliquot to a pre-weighed evaporating dish. Gently evaporate the solvent under a stream of inert gas or in a fume hood. For higher boiling point solvents, a rotary evaporator may be used.
- **Residue Measurement:** Once the solvent has completely evaporated, place the evaporating dish containing the non-volatile **Decyl aldehyde-d2** residue in a drying oven at a temperature below its boiling point until a constant weight is achieved.

- Calculation: The mass of the dissolved **Decyl aldehyde-d2** is the difference between the final weight of the dish with the residue and the initial tared weight of the empty dish. Calculate the solubility, typically expressed in grams per 100 mL (g/100 mL) or moles per liter (mol/L), using the determined mass of the solute and the initial volume of the extracted supernatant.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for the experimental determination of solubility as described in the protocol above.



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Caption: Generalized workflow for determining the solubility of a liquid in a solvent.

Conclusion

While specific quantitative solubility data for **Decyl aldehyde-d2** remains elusive in publicly accessible literature, a strong inference of its solubility can be drawn from its non-deuterated counterpart, decanal. It is anticipated to be highly soluble in non-polar organic solvents and sparingly to slightly soluble in polar organic solvents, with negligible solubility in water. For precise measurements, the provided experimental protocol offers a robust framework for researchers and professionals in the field of drug development and chemical research.

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References

- 1. solubilityofthings.com [solubilityofthings.com]
- 2. Showing Compound Decanal (FDB012768) - FooDB [foodb.ca]
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